

# Essential Safety and Handling Protocols for GSK3145095

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## Compound of Interest

Compound Name: GSK3145095

Cat. No.: B607824

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This document provides crucial safety and logistical information for the handling and disposal of **GSK3145095**, a potent and orally active RIP1 kinase inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with this compound. **GSK3145095** is under investigation for its potential antineoplastic and immunomodulatory activities.

## Personal Protective Equipment (PPE)

Given that **GSK3145095** is an investigational compound with potential biological activity, a cautious approach to personal protection is warranted. While a specific Safety Data Sheet (SDS) was not located in the public domain, standard laboratory practices for handling potent compounds should be strictly followed. This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles must be worn at all times in the laboratory.
- **Lab Coat:** A fully buttoned lab coat should be worn to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating aerosols or dusts, a properly fitted respirator (e.g., N95 or higher) should be used. Work should ideally be conducted in a

certified chemical fume hood.

## Operational and Disposal Plans

### Receiving and Storage:

Upon receipt, the container should be inspected for any damage or leakage. **GSK3145095** is typically supplied as a solid and should be stored under the conditions specified by the supplier to ensure its stability.

Storage Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	6 months

### Preparation of Solutions:

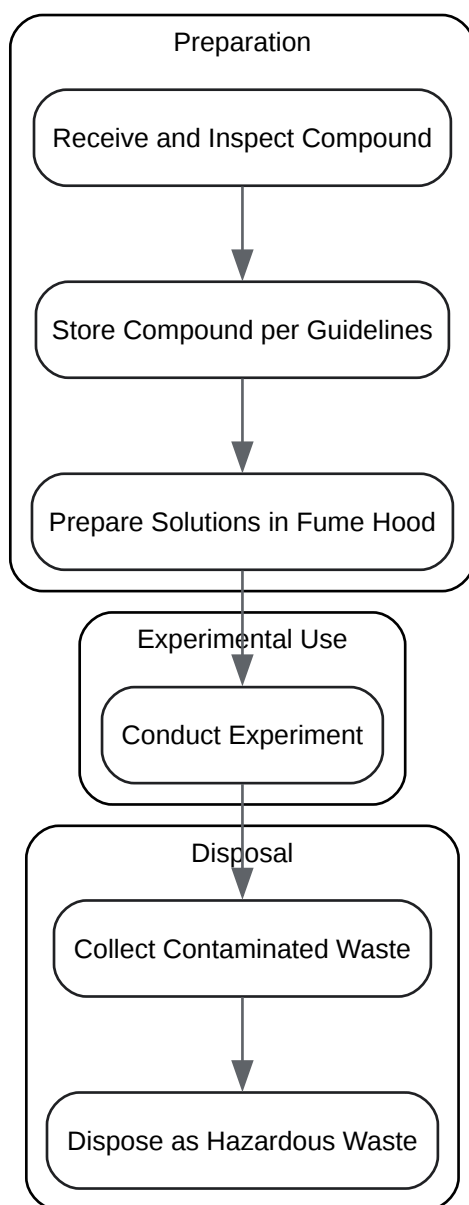
- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood to minimize inhalation exposure.
- Use appropriate solvents as recommended by the supplier. For example, **GSK3145095** can be dissolved in DMSO.
- Avoid generating dust when handling the powdered form.

### Disposal:

All waste materials contaminated with **GSK3145095**, including empty containers, used PPE, and unused solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this compound down the drain or in regular trash.

## Experimental Workflow

The following diagram outlines the general workflow for handling **GSK3145095** in a research setting.



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Caption: Logical workflow for handling **GSK3145095**.

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